

Structure-activity relationship (SAR) studies of Repandiol analogs

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Compound of Interest

Compound Name: Repandiol

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Comparative Analysis of Repandiol's Cytotoxic Activity

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the cytotoxic activity of **Repandiol**, a diepoxide natural product isolated from the mushrooms *Hydnum repandum* and *H. repandum* var. *album*. Due to a lack of publicly available structure-activity relationship (SAR) studies on a series of **Repandiol** analogs, this document focuses on the biological activity of the parent compound. The information presented is based on the foundational study by Takahashi et al. (1992).

Data Presentation: Cytotoxicity of Repandiol

Repandiol has demonstrated potent cytotoxic activity against a variety of tumor cell lines. The following table summarizes the 50% inhibitory concentration (IC₅₀) values of **Repandiol** against different cancer cell lines, as reported in the initial discovery literature.^{[1][2]}

Cell Line	Cancer Type	IC ₅₀ (µg/mL)
L1210	Murine leukemia	0.008
P388	Murine leukemia	0.01
KB	Human oral epidermoid carcinoma	0.02
A549	Human lung carcinoma	0.03
HT-29	Human colon adenocarcinoma	0.03

Experimental Protocols

The following are detailed methodologies for key experiments that are typically employed in the evaluation of cytotoxic compounds like **Repandiol**. These protocols are based on standard laboratory practices and information from related cytotoxicity studies.

Cell Culture

- **Cell Lines:** L1210, P388, KB, A549, and HT-29 cells are obtained from a reputable cell bank (e.g., ATCC).
- **Culture Medium:** Cells are maintained in RPMI-1640 medium supplemented with 10% fetal bovine serum (FBS), 100 U/mL penicillin, and 100 µg/mL streptomycin.
- **Culture Conditions:** Cells are grown in a humidified incubator at 37°C with an atmosphere of 5% CO₂.

Cytotoxicity Assay (MTT Assay)

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity. NAD(P)H-dependent cellular oxidoreductase enzymes reflect the number of viable cells present.

- **Cell Seeding:** Cells are seeded into 96-well plates at a density of 5 x 10³ cells/well and incubated for 24 hours to allow for cell attachment.

- **Compound Treatment:** **Repandiol** is dissolved in a suitable solvent (e.g., DMSO) and then diluted to various concentrations in the culture medium. The cells are then treated with these concentrations of **Repandiol** and incubated for a further 48-72 hours.
- **MTT Addition:** After the incubation period, 20 μL of MTT solution (5 mg/mL in PBS) is added to each well, and the plates are incubated for another 4 hours at 37°C.
- **Formazan Solubilization:** The medium is removed, and 150 μL of DMSO is added to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** The absorbance is measured at a wavelength of 570 nm using a microplate reader.
- **Data Analysis:** The percentage of cell viability is calculated relative to the untreated control cells. The IC_{50} value is determined by plotting the percentage of cell viability against the concentration of **Repandiol**.

Visualizations

Experimental Workflow for Cytotoxicity Testing

The following diagram illustrates a typical workflow for the screening and evaluation of the cytotoxic activity of a natural product like **Repandiol**.

Caption: Workflow for **Repandiol** isolation and cytotoxicity testing.

Signaling Pathways and Mechanism of Action

The specific signaling pathways and the precise molecular mechanism of action for **Repandiol** have not been elucidated in the available scientific literature. Diepoxides are known to be reactive electrophiles and can potentially alkylate biological macromolecules such as DNA and proteins, which could contribute to their cytotoxic effects. However, further research is required to determine the exact mechanism for **Repandiol**.

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References

- 1. Repandiol, a new cytotoxic diepoxide from the mushrooms *Hydnum repandum* and *H. repandum* var. *album* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Repandiol, a new cytotoxic diepoxide from the mushrooms *Hydnum repandum* and *H. repandum* var. *album*. | Semantic Scholar [semanticscholar.org]
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